

# 5-Methyl-2-hepten-4-one CAS number and physical data

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## Compound of Interest

Compound Name: 5-Methyl-2-hepten-4-one

Cat. No.: B146534

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## 5-Methyl-2-hepten-4-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Methyl-2-hepten-4-one**, a significant flavor and fragrance compound. It includes key physical data, detailed experimental protocols for its synthesis, and a representative analytical methodology. The information is structured to be a valuable resource for laboratory and development work.

## Core Data and Physical Properties

**5-Methyl-2-hepten-4-one**, also known as Filbertone or Hazelnut ketone, is a naturally occurring organic compound.<sup>[1][2]</sup> Its primary identifier in chemical literature and databases is CAS Number 81925-81-7.<sup>[1][2][3][4][5][6]</sup> The compound is recognized for its characteristic nutty and roasted hazelnut-like flavor and aroma.<sup>[1]</sup>

## Physical and Chemical Data Summary

A compilation of the key physical and chemical properties of **5-Methyl-2-hepten-4-one** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	81925-81-7	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	126.20 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	170 °C (lit.)	<a href="#">[1]</a> <a href="#">[8]</a>
Density	0.845 g/mL at 25 °C (lit.)	<a href="#">[1]</a> <a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.444 (lit.)	<a href="#">[1]</a> <a href="#">[8]</a>
Flash Point	61 °C (141.8 °F) - closed cup	<a href="#">[8]</a>
Odor Profile	Fruity, hazelnut, green, nutty, roasted	<a href="#">[1]</a>
Taste Profile	Hazelnut, buttery, mushroom	<a href="#">[1]</a>

## Experimental Protocols

This section details a two-step experimental protocol for the synthesis of **5-Methyl-2-hepten-4-one**, commencing with a Grignard reaction to produce the alcohol intermediate, followed by an oxidation step to yield the final ketone.

### Part 1: Synthesis of 5-Methyl-2-hepten-4-ol (Grignard Reaction)

Objective: To synthesize the alcohol intermediate, 5-methyl-hept-2-en-4-ol, via the reaction of a Grignard reagent with crotonaldehyde.

Materials:

- Magnesium filings: 24.32 g
- 2-Bromobutane: 137 g
- Anhydrous diethyl ether: 160 ml

- Crotonaldehyde: 56 g
- Ice water
- Hydrochloric acid

Procedure:

- Prepare the Grignard reagent, 2-butylmagnesium bromide, by reacting 24.32 g of magnesium filings with 137 g of 2-bromobutane in 100 ml of anhydrous diethyl ether.
- In a separate flask, dissolve 56 g of crotonaldehyde in 60 ml of anhydrous diethyl ether.
- Cool the Grignard reagent solution to 0-10 °C using an ice bath.
- Add the crotonaldehyde solution dropwise to the cooled Grignard reagent.
- After the addition is complete, heat the mixture to reflux and maintain for 2 hours.
- Cool the reaction mixture and then carefully decompose it by adding ice water and hydrochloric acid.
- Extract the product with diethyl ether, neutralize the organic phase, and distill to purify.
- The expected product is 56 g of 5-methyl-hept-2-en-4-ol, with a boiling point of 70 °C at 18 mbar.

## Part 2: Oxidation to 5-Methyl-2-hepten-4-one

Objective: To oxidize the synthesized 5-methyl-hept-2-en-4-ol to the target ketone, **5-Methyl-2-hepten-4-one**.

Materials:

- 5-Methyl-hept-2-en-4-ol: 52 g
- Sodium dichromate: 40.34 g
- Sulfuric acid: 54.1 g

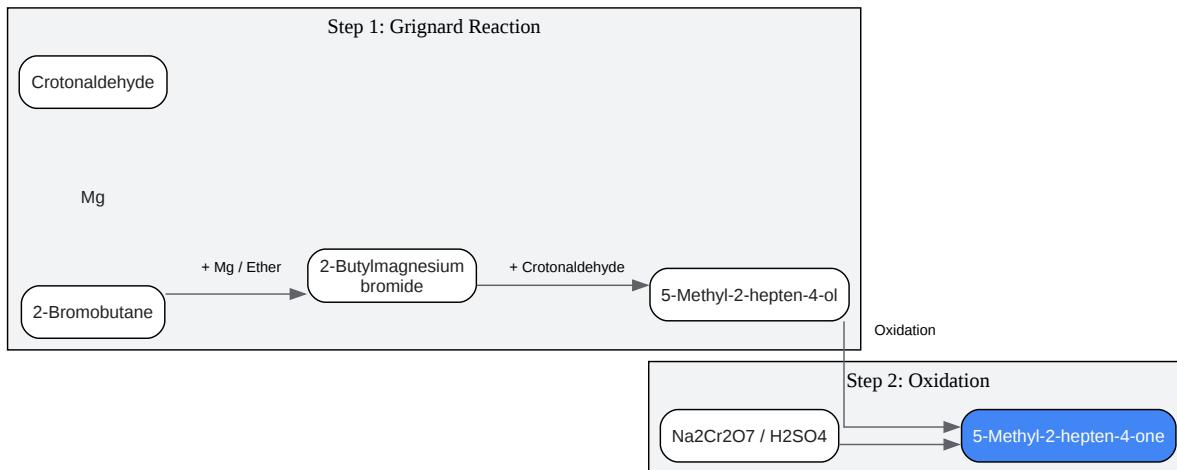
- Diethyl ether
- Ice

Procedure:

- Prepare a mixture of 40.34 g of sodium dichromate and 54.1 g of sulfuric acid.
- Slowly add this oxidizing mixture to 52 g of 5-methyl-hept-2-en-4-ol while cooling the reaction vessel with ice.
- After the addition is complete, continue to stir the reaction at room temperature for an additional hour.
- Extract the product from the reaction mixture using diethyl ether.
- Wash the organic phase until it is neutral.
- Remove the diethyl ether solvent by distillation.
- Distill the crude product to obtain the purified **5-Methyl-2-hepten-4-one**. Redistillation using a slotted tube column can improve purity, yielding a product with a boiling point of 72 °C at 20 mbar.

## Synthesis and Analytical Workflow Visualization

The following diagrams illustrate the synthesis pathway of **5-Methyl-2-hepten-4-one** and a representative analytical workflow for its characterization.

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### Synthesis Pathway of **5-Methyl-2-hepten-4-one**

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### Representative GC-MS Analytical Workflow

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